Spectroscopic Characterization of 3-Fluoro-2-methylphenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*3-Fluoro-2-methylphenylboronic acid*
CAS No.:	*163517-61-1*
Cat. No.:	*B060873*

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Disclaimer: Experimental spectroscopic data for **3-Fluoro-2-methylphenylboronic acid** (CAS 163517-61-1) is not readily available in public databases. This guide provides a predictive analysis of its expected spectroscopic properties based on data from structurally related compounds. The information herein is intended to serve as a reference for researchers aiming to synthesize and characterize this compound.

This technical guide offers a comprehensive overview of the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-Fluoro-2-methylphenylboronic acid**. Detailed experimental protocols are provided to facilitate the acquisition and interpretation of spectroscopic data for this and similar arylboronic acids. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **3-Fluoro-2-methylphenylboronic acid**. These predictions are derived from the analysis of closely related

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analogs, including 3-fluorophenylboronic acid, 2-methylphenylboronic acid, and other substituted phenylboronic acids.

Table 1: Predicted ^{1}H NMR Data (400 MHz, DMSO-d_6)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
~8.10	br s	-	$B(OH)_2$
~7.4 - 7.6	m	-	Ar-H
~7.1 - 7.3	m	-	Ar-H
~2.40	s	-	CH_3

Note: The boronic acid protons are exchangeable and may appear as a broad singlet; their chemical shift can vary with concentration and water content.

Table 2: Predicted ^{13}C NMR Data (100 MHz, DMSO-d_6)

Chemical Shift (δ) ppm	Assignment
~160 (d, $^{1}JCF \approx 245$ Hz)	C-F
~140	C-B
~135	Ar-C
~130	Ar-C
~125	Ar-C
~115 (d, $^{2}JCF \approx 20$ Hz)	Ar-C
~20	CH_3

Note: The carbon attached to the boron may not always be observed due to quadrupolar relaxation. The carbon attached to fluorine will appear as a doublet due to C-F coupling.

Table 3: Predicted ^{19}F NMR Data (376 MHz, DMSO-d_6)

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Chemical Shift (δ) ppm	Multiplicity
~ -110 to -115	m

Note: The chemical shift is referenced to $CFCl_3$. The multiplicity will depend on the coupling with neighboring aromatic protons.

Table 4: Predicted ^{11}B NMR Data (128 MHz, DMSO-d_6)

Chemical Shift (δ) ppm	Comments
~28 - 32	Broad singlet, characteristic of a trigonal planar boronic acid.

Table 5: Predicted Key IR Absorptions (ATR)

Wavenumber (cm^{-1})	Intensity	Assignment
~3300	Broad, Strong	O-H stretch (hydrogen-bonded)
~2950	Medium	C-H stretch (aromatic)
~2920	Medium	C-H stretch (aliphatic)
~1600	Medium	C=C stretch (aromatic)
~1450	Medium	C-H bend (methyl)
~1350	Strong	B-O stretch
~1100	Strong	C-F stretch
~1020	Strong	B-OH bend

Table 6: Predicted Mass Spectrometry Data (EI)

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m/z	Interpretation
154	$[M]^+$ (Molecular ion)
136	$[M - H_2O]^+$
110	$[M - B(OH)_2]^+$
95	$[M - B(OH)_2 - CH_3]^+$

Note: The presence of ^{10}B and ^{11}B isotopes will result in a characteristic isotopic pattern for boron-containing fragments.

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the chemical structure and connectivity of **3-Fluoro-2-methylphenylboronic acid**.

Instrumentation: A 400 MHz (or higher) NMR spectrometer equipped with probes for ^1H, ^{13}C, ^{19}F, and ^{11}B nuclei.

Sample Preparation:

- Weigh approximately 5-10 mg of **3-Fluoro-2-methylphenylboronic acid** into a clean, dry NMR tube.
- Add approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6, Methanol-d_4). DMSO-d_6 is often preferred for boronic acids as it can help to sharpen the $B(OH)_2$ proton signals.
- Cap the NMR tube and gently agitate until the sample is fully dissolved.

Data Acquisition Parameters:

- ^1H NMR:

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- Pulse Program: Standard single-pulse experiment.
- Spectral Width: -2 to 12 ppm.
- Number of Scans: 16-64.
- Relaxation Delay: 1-2 seconds.

- ^{13}C NMR:
  - Pulse Program: Proton-decoupled single-pulse experiment.
  - Spectral Width: 0 to 200 ppm.
  - Number of Scans: 1024 or more, depending on concentration.
  - Relaxation Delay: 2 seconds.
- ^{19}F NMR:
  - Pulse Program: Proton-decoupled single-pulse experiment.
  - Spectral Width: -50 to -250 ppm (relative to $CFCl_3$).
  - Number of Scans: 64-128.
  - Relaxation Delay: 2 seconds.
- ^{11}B NMR:
  - Pulse Program: Proton-decoupled single-pulse experiment.
  - Spectral Width: 100 to -100 ppm.
  - Number of Scans: 128-256.
  - Relaxation Delay: 1 second.

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Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Reference the spectra to the residual solvent peak (for ^{1}H and ^{13}C) or an external standard (for ^{19}F and ^{11}B).

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in **3-Fluoro-2-methylphenylboronic acid**.

Instrumentation: An FT-IR spectrometer, typically equipped with an Attenuated Total Reflectance (ATR) accessory.

Sample Preparation (ATR):

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Record a background spectrum of the clean, empty ATR crystal.
- Place a small amount of the solid **3-Fluoro-2-methylphenylboronic acid** sample onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Apply pressure using the ATR anvil to ensure good contact between the sample and the crystal.

Data Acquisition:

- Scan Range: 4000 - 400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32.

Data Processing: The software will automatically ratio the sample spectrum to the background spectrum to generate the absorbance or transmittance spectrum.

Mass Spectrometry (MS)

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Objective: To determine the molecular weight and fragmentation pattern of **3-Fluoro-2-methylphenylboronic acid**.

Instrumentation: A mass spectrometer with an appropriate ionization source, such as Electrospray Ionization (ESI) or Electron Ionization (EI).

Sample Preparation (for ESI):

- Prepare a dilute solution of the sample (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Further dilute the stock solution to a final concentration of 1-10 µg/mL.
- The solution can be introduced into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system.

Data Acquisition (ESI):

- Ionization Mode: Positive or negative ion mode can be used. Boronic acids can often be detected in negative ion mode as $[M-H]^-$.
- Mass Range: m/z 50 - 500.
- Capillary Voltage: 3-4 kV.
- Source Temperature: 100-150 °C.

Data Acquisition (EI):

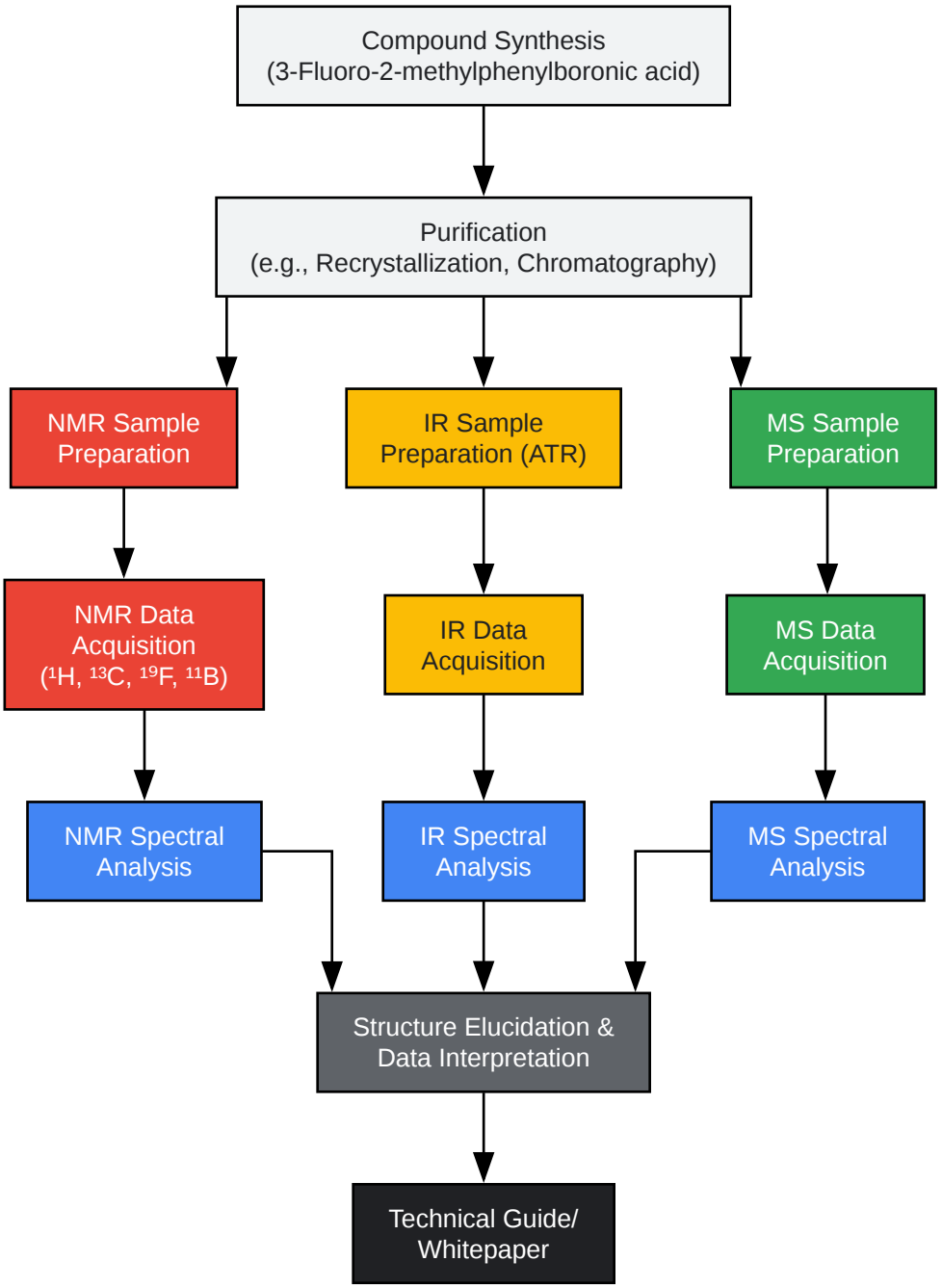
- Ionization Energy: 70 eV.
- Mass Range: m/z 30 - 300.
- Source Temperature: 200-250 °C.

Data Processing: The resulting mass spectrum will show the relative abundance of different ions as a function of their mass-to-charge ratio (m/z).

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Visualization of Analytical Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **3-Fluoro-2-methylphenylboronic acid**.



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Caption: Workflow for Spectroscopic Analysis.

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- To cite this document: BenchChem. [Spectroscopic Characterization of 3-Fluoro-2-methylphenylboronic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b060873/docs#spectroscopic-characterization-of-3-fluoro-2-methylphenylboronic-acid-a-technical-guide]

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